

Unveiling the Properties of Terbutylazine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Bis(ethylamino)-tert-butylamino-s-triazine*

Cat. No.: B042745

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Fosterville, VIC – For professionals in drug development, scientific research, and related fields, a comprehensive understanding of the physicochemical properties of chemical compounds is paramount. This technical guide provides an in-depth overview of Terbutylazine, a selective herbicide identified by CAS number 5915-41-3. This document summarizes its key physical and chemical characteristics, offering a valuable resource for laboratory and research applications.

Core Physicochemical Properties

Terbutylazine, with the molecular formula $C_9H_{16}ClN_5$, is a white, crystalline solid.^[1] It is characterized by a molecular weight of approximately 229.71 g/mol.^{[1][2][3]} The compound exhibits limited solubility in water but is soluble in organic solvents such as ethanol, methanol, and dimethylformamide (DMF).^{[4][5]}

A key parameter for assessing the environmental fate and bioaccumulation potential of a compound is the octanol-water partition coefficient (LogP). For Terbutylazine, the LogP value is reported as 3.21 to 3.40, indicating a tendency to partition into fatty tissues.^{[2][5][6][7]} The melting point of Terbutylazine is consistently reported in the range of 175.5°C to 179°C.^{[1][2][5][6][8]}

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₆ ClN ₅	[1][3][5]
Molecular Weight	229.71 g/mol	[1][2][3]
Appearance	White crystalline solid/powder	[1][2]
Melting Point	175.5 - 179 °C	[1][2][5][6][8]
Water Solubility	5.0 - 8.5 mg/L at 20°C	[2][6]
LogP (o/w)	3.21 - 3.40	[2][5][6][7]
Vapor Pressure	1.12 x 10 ⁻⁶ mmHg	[2]
Density	1.122 - 1.188 g/cm ³ at 20°C	[2][5]
pKa	2.0 (very weak base)	[2]

Spectroscopic and Analytical Data

For the structural elucidation and quantification of Terbutylazine, various analytical techniques are employed. Mass spectrometry data is available, providing characteristic fragmentation patterns for identification.[3][9] Analytical standards and certified reference materials for Terbutylazine are commercially available for use in high-performance liquid chromatography (HPLC) and gas chromatography (GC) methods.[10][11] These methods are crucial for residue analysis in environmental and biological samples.

Experimental Methodologies

The determination of the physicochemical properties of Terbutylazine relies on standardized experimental protocols.

Melting Point Determination: The melting point is determined using OECD Test Guideline 102, which involves heating the substance and observing the temperature range over which it melts.

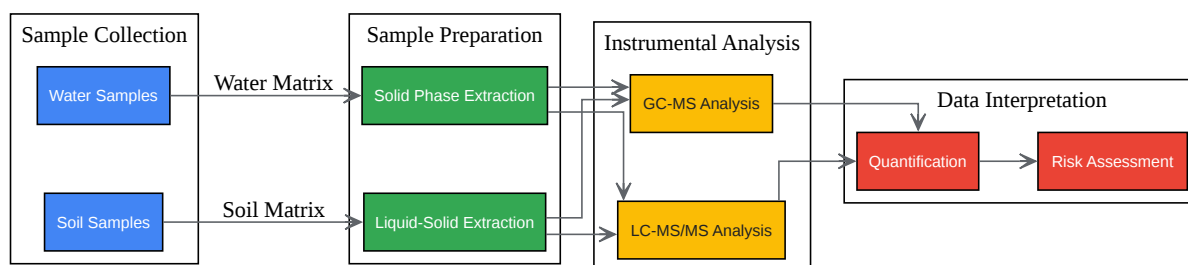
Solubility Testing: Water solubility is typically measured following standardized methods that involve equilibrating the substance in water at a specific temperature and then quantifying the dissolved concentration.

LogP Determination: The octanol-water partition coefficient is experimentally determined using methods such as the shake-flask method (OECD Guideline 107) or by HPLC (OECD Guideline 117), which correlates retention time with known LogP values.

Biological Activity and Signaling Pathways

Terbuthylazine functions as a herbicide by inhibiting photosynthesis in target plant species.[8] While a detailed analysis of its specific signaling pathways in non-target organisms is extensive, its primary mode of action is well-established. For researchers in drug development, understanding the potential for off-target effects is critical. The study of its metabolism and potential interactions with cellular pathways in mammalian systems is an active area of research.

Below is a simplified representation of a generic experimental workflow for assessing the environmental fate of a compound like Terbuthylazine.



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